

Principle of CADION 2B in Spectrophotometric Analysis: An In-depth Technical Guide

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Compound of Interest

Compound Name: CADION 2B

Cat. No.: B1580942

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This technical guide provides a comprehensive overview of the principles and applications of **CADION 2B** as a chromogenic reagent in spectrophotometric analysis. The document details the underlying chemical principles, experimental protocols for the determination of silver and cadmium ions, and summarizes key quantitative data. Visualizations of the reaction mechanism and experimental workflows are provided to facilitate understanding.

Core Principle

CADION 2B, chemically known as 1-(4-nitro-1-naphthalenyl)-3-(4-(phenylazo)phenyl)-1-triazene, is an organic chromogenic reagent that forms colored complexes with specific metal ions. This property makes it a valuable tool for the quantitative determination of these metals using spectrophotometry. The fundamental principle lies in the formation of a stable metal-ligand complex between the metal ion (analyte) and **CADION 2B**. This complex exhibits a distinct color and, therefore, a unique absorption spectrum in the visible region, which is different from the reagent itself.

The intensity of the color of the complex is directly proportional to the concentration of the metal ion in the sample, following the Beer-Lambert Law. By measuring the absorbance of the solution at the wavelength of maximum absorbance (λ_{max}) of the complex, the concentration of the analyte can be accurately determined. The sensitivity and selectivity of the method can be enhanced by optimizing reaction conditions such as pH and by using surfactants to prevent precipitation of the complex and to increase molar absorptivity.

Spectrophotometric Determination of Silver (Ag⁺)

A highly sensitive and selective method has been developed for the determination of silver ions using **CADION 2B**. In an alkaline medium and in the presence of a non-ionic surfactant, **CADION 2B** reacts with silver ions to form a dark red-violet complex.

Quantitative Data

Parameter	Value	Reference
Analyte	Silver (Ag ⁺)	[1]
pH	9.2	[1]
Surfactant	Triton X-100	[1]
Wavelength of Maximum Absorbance (λ _{max})	565 nm	[1]
Molar Absorptivity (ε)	1.0 x 10 ⁵ L·mol ⁻¹ ·cm ⁻¹	[1]
Linear Range (Beer's Law)	0.02 - 0.8 µg/mL	[1]
Interfering Ions	Cl ⁻ , Br ⁻ , I ⁻ , S ²⁻ , CN ⁻	[1]

Experimental Protocol

Reagents:

- Silver Standard Solution (100 µg/mL): Dissolve 0.1575 g of silver nitrate (AgNO₃) in deionized water and dilute to 1 L.
- **CADION 2B** Solution (0.05% w/v): Dissolve 50 mg of **CADION 2B** in 100 mL of ethanol.
- Triton X-100 Solution (1% v/v): Dilute 1 mL of Triton X-100 to 100 mL with deionized water.
- Buffer Solution (pH 9.2): Prepare a boric acid-sodium hydroxide buffer.
- EDTA Masking Agent (0.1 M): Dissolve 3.722 g of disodium EDTA in 100 mL of deionized water.

Procedure:

- To a 25 mL volumetric flask, add an aliquot of the sample solution containing 0.5 to 20 µg of silver.
- Add 2.5 mL of the pH 9.2 buffer solution.
- Add 2.0 mL of the 1% Triton X-100 solution.
- Add 1.0 mL of the 0.05% **CADION 2B** solution.
- If interfering ions are present, add 1.0 mL of the 0.1 M EDTA solution.
- Dilute to the mark with deionized water and mix well.
- Allow the solution to stand for 10 minutes for full color development.
- Measure the absorbance at 565 nm against a reagent blank prepared in the same manner without the silver standard.
- Construct a calibration curve by plotting the absorbance of standard solutions versus their concentrations to determine the concentration of the unknown sample.

Spectrophotometric Determination of Cadmium (Cd²⁺)

While a specific detailed protocol for the determination of cadmium using the exact **CADION 2B** reagent is not readily available in the reviewed literature, a general procedure can be outlined based on the known reactivity of "Cadion" type reagents with cadmium. These methods typically involve the formation of a colored complex in a buffered, non-ionic surfactant medium.

Quantitative Data (for a related "Cadion IREA" reagent)

Parameter	Value	Reference
Analyte	Cadmium (Cd^{2+})	[2]
Wavelength of Maximum Absorbance (λ_{max}) of Reagent	410 nm	[2]
Wavelength of Maximum Absorbance (λ_{max}) of Complex	490 nm	[2]

Note: The following experimental protocol is a generalized procedure based on methods for similar chromogenic reagents for cadmium determination. Validation and optimization would be required for its direct application with **CADION 2B**.

Experimental Protocol (Generalized)

Reagents:

- Cadmium Standard Solution (100 $\mu\text{g/mL}$): Dissolve 0.2282 g of cadmium sulfate ($3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$) in deionized water and dilute to 1 L.
- **CADION 2B** Solution (0.05% w/v): Dissolve 50 mg of **CADION 2B** in 100 mL of ethanol.
- Triton X-100 Solution (1% v/v): Dilute 1 mL of Triton X-100 to 100 mL with deionized water.
- Buffer Solution (pH ~9-11): Prepare a borate buffer.

Procedure:

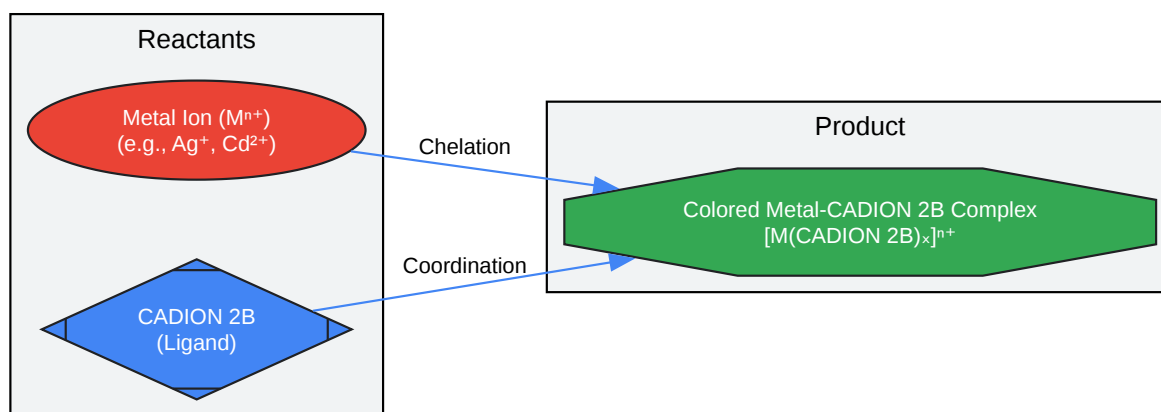
- To a 25 mL volumetric flask, add an aliquot of the sample solution containing an appropriate amount of cadmium.
- Add a suitable volume of the buffer solution to maintain the optimal pH.
- Add 2.0 mL of the 1% Triton X-100 solution.
- Add 1.0 mL of the 0.05% **CADION 2B** solution.

- Dilute to the mark with deionized water and mix thoroughly.
- Allow for a defined period for the color of the complex to stabilize.
- Measure the absorbance at the λ_{max} of the Cd-**CADION 2B** complex against a reagent blank.
- Prepare a series of standards and construct a calibration curve to quantify the cadmium concentration in the sample.

Visualizations

Reaction Mechanism

The core of the analytical method is the chelation of the metal ion by the **CADION 2B** molecule. The triazene group in the **CADION 2B** structure is responsible for the complex formation with the metal ion.

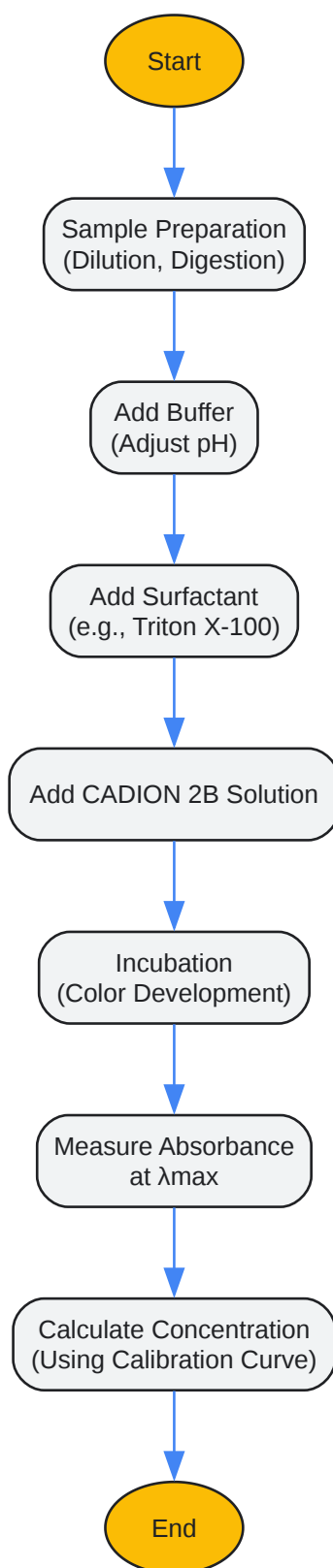


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Caption: Chelation reaction between a metal ion and **CADION 2B**.

Experimental Workflow

The general workflow for the spectrophotometric determination of a metal ion using **CADION 2B** is a straightforward and systematic process.

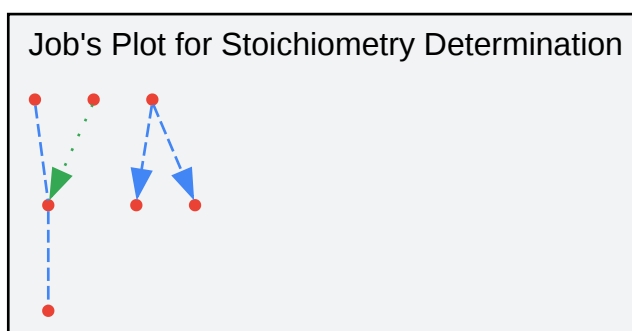


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Caption: General experimental workflow for spectrophotometric analysis.

Stoichiometry Determination: Method of Continuous Variations (Job's Plot)

To determine the stoichiometry of the metal-**CADION 2B** complex (i.e., the metal-to-ligand ratio), the method of continuous variations, or Job's Plot, is employed. In this method, a series of solutions are prepared where the mole fraction of the metal ion and **CADION 2B** are varied while keeping the total molar concentration constant. The absorbance of each solution is then measured at the λ_{max} of the complex.



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